

Personal protective equipment for handling NPD10084

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Compound of Interest

Compound Name: NPD10084

Cat. No.: B2864983

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Essential Safety and Handling Guide for NPD10084

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational plans, and disposal procedures for the handling of **NPD10084**. As a selective inhibitor of pyruvate kinase M2 (PKM2), **NPD10084** is a valuable tool in cancer research, and adherence to strict safety measures is paramount to ensure the well-being of laboratory personnel and the integrity of experimental outcomes.

Immediate Safety Information

NPD10084, with the chemical name (4-Methoxy-1H-indol-2-yl)(1,3,4,5-tetrahydro-2H-pyrido[4,3-b]indol-2-yl)methanone, requires careful handling due to its potential health hazards. The following table summarizes the key safety information derived from its Safety Data Sheet (SDS).

Identifier	Value
Chemical Name	(4-Methoxy-1H-indol-2-yl)(1,3,4,5-tetrahydro-2H-pyrido[4,3-b]indol-2-yl)methanone
CAS Number	1040706-91-9
Molecular Formula	C21H19N3O2
Molecular Weight	345.4 g/mol
Solubility	Soluble in DMSO

Hazard Classifications (GHS)

Hazard	Category	Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity, Single Exposure	Category 3	H335: May cause respiratory irritation

Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory when handling **NPD10084** to minimize exposure risk.

Protection Type	Specific Requirement
Eye Protection	Safety goggles with side-shields.
Hand Protection	Chemical-resistant protective gloves (e.g., nitrile).
Skin and Body Protection	Impervious clothing, such as a fully buttoned lab coat.
Respiratory Protection	A suitable respirator is required. Use only outdoors or in a well-ventilated area.

Operational and Disposal Plans

Handling and Storage:

- Handling: Avoid breathing dust, fume, gas, mist, vapors, or spray.[1] Wash hands thoroughly after handling.[1] Do not eat, drink, or smoke when using this product.[1] Use only in a well-ventilated area, preferably within a chemical fume hood.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place.

Spill Management:

In the event of a spill, immediately evacuate the area and ensure proper ventilation. Wearing the prescribed PPE, contain the spill using an inert absorbent material. Collect the absorbed material into a sealed container for proper disposal.

Disposal Plan:

Dispose of **NPD10084** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations. Do not dispose of down the drain or into the environment.

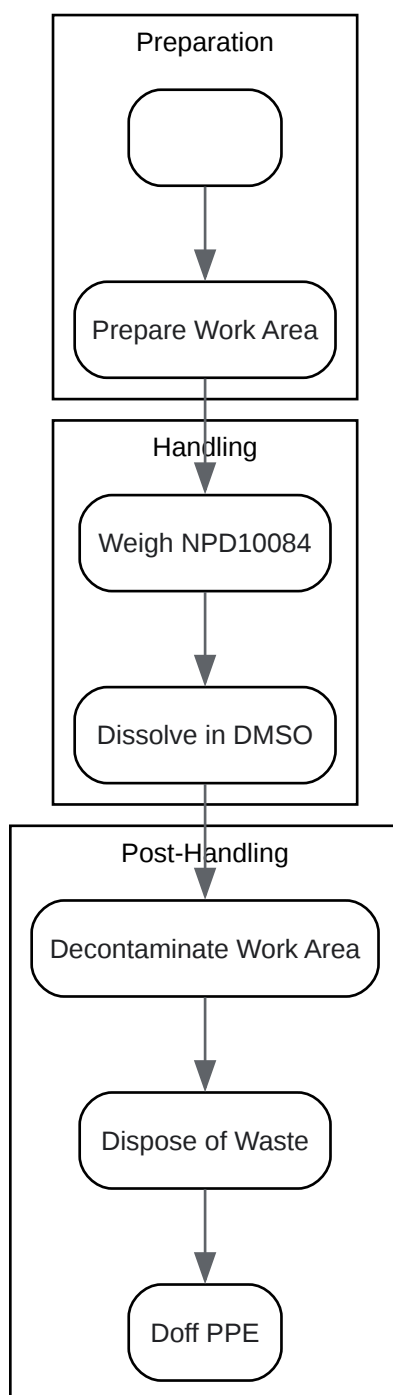
Emergency Procedures

First Aid Measures:

Exposure Route	Immediate Action
If on Skin	Wash with plenty of soap and water.[1]
If Inhaled	Remove victim to fresh air and keep at rest in a position comfortable for breathing.[1]
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]
If Swallowed	Rinse mouth.[1] Do NOT induce vomiting. Call a physician.

Experimental Workflow for Handling NPD10084

The following diagram outlines the standard procedure for safely handling **NPD10084** in a laboratory setting.

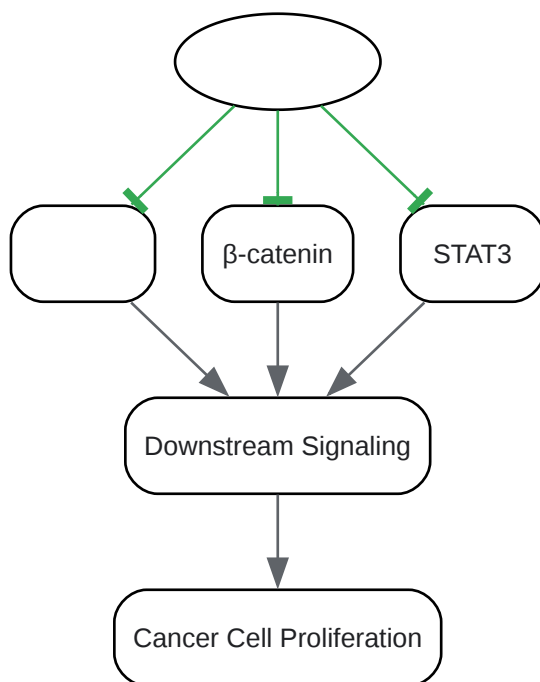


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Caption: Standard workflow for handling **NPD10084**.

Signaling Pathway Inhibition by NPD10084

NPD10084 functions by inhibiting the non-glycolytic signaling of PKM2. This diagram illustrates the targeted signaling pathway.



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Caption: **NPD10084** inhibits PKM2 and related signaling.

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References

- 1. [file.medchemexpress.com](https://www.medchemexpress.com) [file.medchemexpress.com]
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